# 2-(3,4-Difluorophenyl)piperidine CAS number

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(3,4-Difluorophenyl)piperidine* |
| *Cat. No.:* | *B11722982* |

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An In-Depth Technical Guide to **2-(3,4-Difluorophenyl)piperidine** (CAS 1016760-10-3): Synthesis, Stereochemistry, and Pharmacological Applications

## Executive Summary

The compound **2-(3,4-Difluorophenyl)piperidine** (CAS 1016760-10-3) represents a highly privileged, fluorinated chiral building block in modern medicinal chemistry. Combining the ubiquitous 2-arylpiperidine pharmacophore with strategic di-fluorination, this scaffold is extensively utilized in the development of Central Nervous System (CNS) therapeutics, particularly those targeting monoamine transporters and G-protein coupled receptors (GPCRs).

This whitepaper provides application scientists and drug development professionals with an authoritative analysis of the physicochemical properties, stereochemical significance, and validated synthetic methodologies for integrating this scaffold into drug discovery pipelines.

## Physicochemical Profiling & Stereochemical Significance

The therapeutic viability of a drug candidate is heavily dictated by its pharmacokinetic (PK) and pharmacodynamic (PD) profile. The incorporation of the **2-(3,4-difluorophenyl)piperidine** moiety into a molecular architecture is rarely accidental; it is a calculated structural intervention.

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## The Causality of 3,4-Difluorination

- Metabolic Shielding: The para-position of an unsubstituted phenyl ring is a primary site for oxidative metabolism by hepatic cytochrome P450 enzymes (e.g., CYP2D6). Substituting the C3 and C4 positions with fluorine—a highly electronegative atom with a van der Waals radius closely mimicking hydrogen—effectively blocks para-hydroxylation without introducing significant steric bulk.

- pKa Modulation and Lipophilicity: The strong electron-withdrawing inductive effect of the difluorophenyl group lowers the pKa of the adjacent piperidine nitrogen. This subtle shift increases the fraction of the unionized species at physiological pH (7.4), thereby enhancing lipophilicity (LogP) and facilitating passive diffusion across the Blood-Brain Barrier (BBB).

- Stereospecific Target Engagement: The C2 carbon of the piperidine ring is a chiral center. Enantiomers of 2-arylpiperidines typically exhibit drastically different binding affinities. For instance, the spatial orientation of the aryl ring dictates its ability to engage in

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  stacking or cation-

  interactions within the binding pockets of the Dopamine Transporter (DAT) or Serotonin Transporter (SERT).

## Quantitative Data Summary

The following table summarizes the key physicochemical data and registry numbers for the racemate, its enantiomers, and its common salt form[1][2].

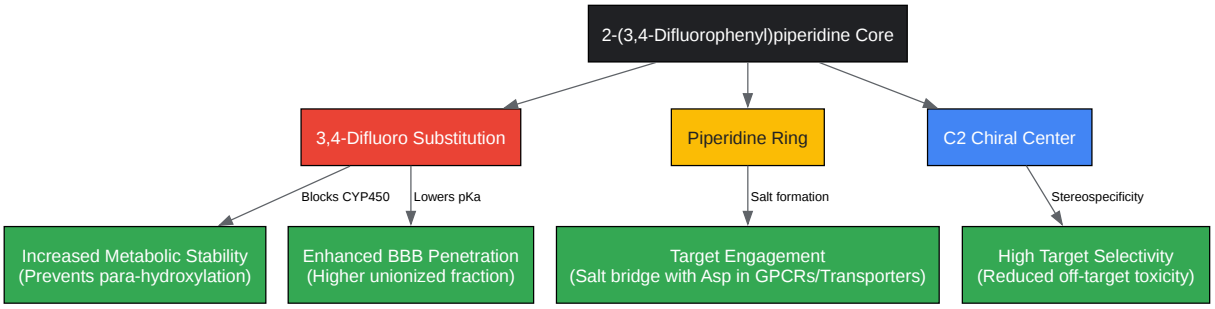
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| Compound / Stereoisomer | CAS Number | Molecular Weight | Est. LogP | Primary Application |
|---|---|---|---|---|
| 2-(3,4-Difluorophenyl)piperidine (Racemate) | 1016760-10-3 | 197.22 g/mol | 2.78 | High-throughput screening library scaffold |
| (S)-2-(3,4-Difluorophenyl)piperidine | 1241683-84-0 | 197.22 g/mol | 2.78 | Eutomer synthesis / Chiral ligand design |
| (R)-2-(3,4-Difluorophenyl)piperidine | 1241683-60-2 | 197.22 g/mol | 2.78 | Distomer control / SAR profiling |
| 2-(3,4-Difluorophenyl)piperidine HCl | 1203682-32-9 | 233.68 g/mol | N/A | Aqueous assays / Formulation studies |

## Pharmacological Rationale & SAR Logic

To understand the structural advantages of this scaffold, we must deconstruct its Structure-Activity Relationship (SAR). The logic tree below illustrates how specific molecular features translate into macroscopic pharmacological benefits.

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Figure 1: SAR logic tree illustrating the physicochemical advantages of the fluorinated scaffold.

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# Validated Synthetic Methodologies

The synthesis of highly enantioenriched 2-arylpiperidines requires stringent control over the C2 stereocenter. While racemic mixtures can be synthesized via the addition of Grignard reagents to piperidine-derived iminium ions, modern asymmetric synthesis relies on transition-metal catalysis.

The most robust, self-validating protocol for synthesizing (S)-**2-(3,4-difluorophenyl)piperidine** utilizes the asymmetric deprotonation and Negishi cross-coupling methodology pioneered by Coldham and Leonori[3][4].

## Experimental Protocol: Asymmetric Lithiation and Negishi Cross-Coupling

Rationale for Reagent Selection: Direct arylation of piperidine is impossible without activation. By protecting the amine with a Boc group, the adjacent

-protons become slightly acidic. Using s-BuLi in the presence of a chiral diamine (like a (+)-sparteine surrogate) allows for enantioselective deprotonation. The resulting organolithium species is highly reactive and prone to racemization; therefore, it is immediately transmetalated with

to form a configurationally stable organozinc intermediate, which smoothly undergoes Pd-catalyzed Negishi coupling with 3,4-difluorobromobenzene.

Step-by-Step Workflow:

- Asymmetric Deprotonation:
  - Flame-dry a Schlenk flask under argon and charge it with N-Boc-piperidine (1.0 equiv) and a (+)-sparteine surrogate (1.2 equiv) in anhydrous diethyl ether.
  - Cool the reaction mixture to -78 °C using a dry ice/acetone bath.
  - Dropwise add s-butyllithium (1.2 equiv, 1.4 M in cyclohexane). Stir at -78 °C for 3 hours to ensure complete, enantioenlective formation of the 2-lithiopiperidine complex.
- Transmetalation (Configurational Locking):

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- Add a solution of anhydrous

  (1.5 equiv, 1.0 M in ether) dropwise at -78 °C.

- Stir for 30 minutes, then slowly warm the mixture to room temperature. The transmetalation to zinc locks the stereocenter, preventing racemization.

- Negishi Cross-Coupling:
  - In a separate vial, prepare a catalyst solution of

    (8 mol%) and tri-tert-butylphosphine tetrafluoroborate (

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    , 12 mol%) in anhydrous THF.

  - Add the catalyst solution and 3,4-difluorobromobenzene (1.2 equiv) to the organozinc mixture.

  - Heat the reaction to 50 °C for 16 hours. Quench with saturated aqueous

    and extract with ethyl acetate. Purify via silica gel chromatography to isolate (S)-N-Boc-**2-(3,4-difluorophenyl)piperidine**.

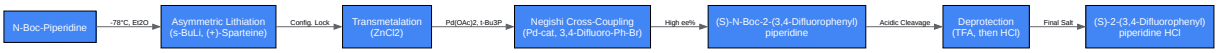
- Deprotection & Salt Formation:
  - Dissolve the intermediate in dichloromethane (DCM) and cool to 0 °C.

  - Add trifluoroacetic acid (TFA, 10 equiv) and stir for 2 hours.

  - Concentrate under vacuum, basify with 1M NaOH, and extract with DCM.

  - To form the stable salt, dissolve the free base in diethyl ether and add 2M HCl in ether dropwise until precipitation ceases. Filter to collect (S)-**2-(3,4-difluorophenyl)piperidine** hydrochloride (ee > 95%).

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Figure 2: Enantioselective synthesis of **2-(3,4-difluorophenyl)piperidine** via asymmetric lithiation and Negishi coupling.

## Conclusion

The integration of **2-(3,4-difluorophenyl)piperidine** into chemical libraries provides medicinal chemists with a highly optimized starting point for CNS drug discovery. By leveraging the stereoelectronic effects of the difluorophenyl ring alongside the robust basicity of the piperidine core, researchers can bypass early-stage metabolic liabilities and focus directly on optimizing target affinity. The validated Negishi coupling route ensures that specific enantiomers can be synthesized at scale with high optical purity, fulfilling the rigorous demands of modern structure-based drug design.

## References

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